

Application Notes and Protocols: Preparation of 6,6-Diphenylfulvene

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Compound of Interest

Compound Name: 6,6-Diphenylfulvene

Cat. No.: B146878

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Introduction

6,6-Diphenylfulvene is a cross-conjugated olefin belonging to the fulvene family of organic compounds.^{[1][2]} First synthesized by Thiele in 1900 through the condensation of ketones with cyclopentadiene, fulvenes are notable for their unique reactivity and electronic properties.^{[1][2]} **6,6-Diphenylfulvene**, with a molecular weight of 230.3 g/mol, serves as a valuable intermediate in the synthesis of complex polycyclic scaffolds and organometallic complexes.^[3] ^[4] This document provides a detailed experimental protocol for the synthesis of **6,6-diphenylfulvene**, tailored for researchers in organic synthesis and drug development.

Materials and Equipment

- Reagents:
 - Sodium methylate solution
 - Benzophenone (>99%)
 - Cyclopentadiene (freshly distilled)
 - Ethanol (anhydrous)
- Equipment:
 - 500 ml four-necked flask

- Mechanical stirrer
- Dropping funnel
- Thermometer
- Heating mantle or water bath
- G3 sintered glass frit
- Filtration apparatus
- Vacuum pump (oil pump)
- Standard laboratory glassware

Experimental Protocol

The synthesis of **6,6-diphenylfulvene** is achieved through the base-catalyzed condensation of benzophenone with cyclopentadiene. The following protocol is adapted from established procedures.[\[3\]](#)

- Reaction Setup: A 500 ml four-necked flask is equipped with a mechanical stirrer, a dropping funnel, and a thermometer.
- Initial Charging: 78.0 g (0.24 mol) of sodium methylate solution is introduced into the flask and heated to 50°C.[\[3\]](#)
- Addition of Benzophenone: 45.6 g (0.25 mol) of benzophenone is added to the flask. The mixture is stirred until the benzophenone is completely dissolved.[\[3\]](#)
- Addition of Cyclopentadiene: While maintaining the temperature between 45-50°C, 20 g (0.30 mol) of freshly distilled cyclopentadiene is added dropwise over a period of 30 minutes.[\[3\]](#)
- Reaction: After the addition is complete, the reaction mixture is stirred for an additional 2 hours at room temperature. During this time, a dark red suspension will form.[\[3\]](#)

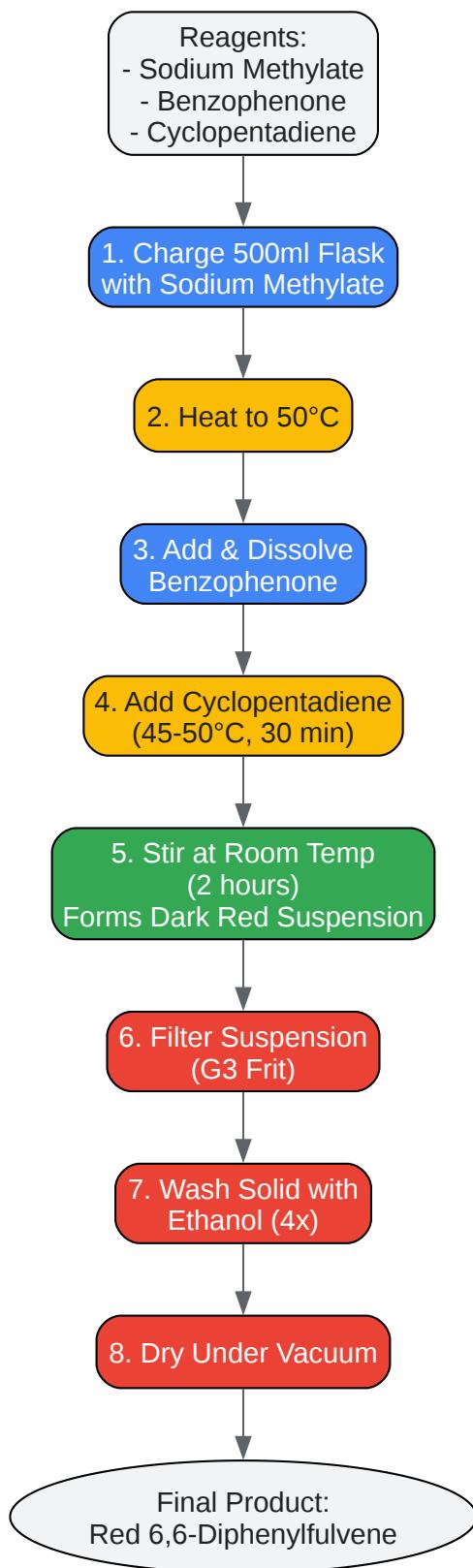
- Isolation of Product: The suspension is filtered through a G3 frit.[3]
- Washing: The solid product collected on the frit is washed four times with 25 ml of ethanol each time.[3]
- Drying: The resulting red solid, **6,6-diphenylfulvene**, is dried in a vacuum using an oil pump. [3]

Data Summary

The following table summarizes the key quantitative data for the synthesis of **6,6-diphenylfulvene**.

Parameter	Value	Reference
Reactants		
Sodium Methylate Solution	78.0 g (0.24 mol)	[3]
Benzophenone	45.6 g (0.25 mol)	[3]
Cyclopentadiene	20 g (0.30 mol)	[3]
Reaction Conditions		
Initial Temperature	50°C	[3]
Addition Temperature	45-50°C	[3]
Post-addition Stirring Time	2 hours at room temperature	[3]
Product		
Product Name	6,6-Diphenylfulvene	[3]
Molecular Formula	C ₁₈ H ₁₄	[5][6]
Molecular Weight	230.3 g/mol	[3][5]
Theoretical Yield	57.58 g	
Actual Yield (Mass)	47.1 g	[3]
Yield (%)	82%	[3]
Appearance	Red solid	[3]
Melting Point	79.0 to 83.0 °C	[7]

Experimental Workflow Diagram

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Caption: Workflow for the synthesis of **6,6-diphenylfulvene**.

Characterization

The identity and purity of the synthesized **6,6-diphenylfulvene** can be confirmed using standard analytical techniques:

- ^1H NMR and ^{13}C NMR Spectroscopy: To confirm the molecular structure.
- Infrared (IR) Spectroscopy: To identify characteristic functional groups.[5][6]
- Melting Point Analysis: To assess the purity of the compound.
- Mass Spectrometry: To confirm the molecular weight.[6]

Safety Precautions

- Cyclopentadiene is volatile and should be handled in a well-ventilated fume hood. It dimerizes at room temperature and should be freshly distilled before use.
- Sodium methylate is a strong base and is corrosive. Handle with appropriate personal protective equipment (PPE), including gloves and safety glasses.
- All organic solvents are flammable. Avoid open flames and ensure proper ventilation.
- A thorough risk assessment should be conducted before starting the experiment.

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